

# Technical Guide: D-Galactose-6-d2 – Physicochemical Profile, Stability, and Application Protocols

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## Compound of Interest

Compound Name: *D-Galactose-6-d2*

Cat. No.: *B1161185*

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## Executive Summary

**D-Galactose-6-d2** (CAS: N/A for specific isotopologue, parent CAS: 59-23-4) is a stable isotope-labeled monosaccharide utilized primarily as a metabolic tracer in glycobiology and flux analysis. By substituting the non-exchangeable protons at the C6 position with deuterium, researchers can track galactose incorporation into glycoproteins, glycolipids, and the glycolytic flux without the signal loss associated with exchangeable hydroxyl protons.

This guide synthesizes the physicochemical properties of the compound with rigorous handling protocols. While the bulk physical properties (solubility, melting point) mirror unlabeled D-galactose, the financial and experimental value of the isotopic label demands stricter adherence to stability and storage protocols to prevent degradation or isotopic dilution.

## Part 1: Physicochemical Profile[1]

The following data aggregates standard D-galactose properties, which are chemically equivalent to the 6-d2 isotopologue for solubility and stability purposes. The isotopic mass shift is the primary differentiator.

## Identity and Constants

Property	Data	Notes
Chemical Formula	C <sub>6</sub> H <sub>10</sub> D <sub>2</sub> O <sub>6</sub>	Labeled at C6 position
Molecular Weight	~182.17 g/mol	+2.01 Da shift vs. unlabeled (180.16)
Appearance	White to off-white crystalline powder	Hygroscopic
Melting Point	167–170 °C	Decomposes upon melting
Optical Rotation	[α] <sub>D</sub> <sup>20</sup> +80.2° (equilibrium)	Subject to mutarotation (see 1.2)

## Solubility Data

**D-Galactose-6-d2** exhibits high hydrophilicity due to its five hydroxyl groups.

Solvent	Solubility (at 25°C)	Application Note
Water	~650 - 680 mg/mL	Highly soluble. Primary vehicle for biological delivery.
DMSO	~50 - 100 mg/mL	Useful for organic synthesis or hydrophobic cell assays.
Ethanol	< 5 mg/mL	Poor solubility. Used for precipitation/purification.[1][2]
Methanol	< 10 mg/mL	Sparingly soluble.

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*Critical Insight (Mutarotation): upon dissolution in water, **D-Galactose-6-d2** undergoes mutarotation, equilibrating between*

-pyranose (~32%) and

-pyranose (~64%) forms. For NMR studies, allow the solution to equilibrate for 24 hours at room temperature or use a catalytic amount of base to stabilize the spectra before acquisition.

## Part 2: Stability and Storage[4][5]

The stability of **D-Galactose-6-d2** is threatened by three vectors: biological contamination, chemical degradation (Maillard), and hygroscopic clumping.

### Storage Conditions

- Solid State: Store at -20°C in a tightly sealed container with desiccant. The compound is hygroscopic; moisture absorption alters the effective mass, leading to concentration errors in stock preparation.
- Aqueous Solution: Stable for 1 month at 4°C if sterile. For long-term storage, aliquot and freeze at -80°C. Avoid repeated freeze-thaw cycles.

### Degradation Risks

- Maillard Reaction (Browning):
  - Mechanism:[3][4] The aldehyde group (open-chain form) reacts with amines (amino acids, proteins) under heat.
  - Prevention: Never autoclave **D-Galactose-6-d2** solutions containing amino acids or buffers like Tris/Glycine.
- Epimerization:

- Under highly alkaline conditions (pH > 9), the C4 position can epimerize, potentially converting the expensive label into D-Tagatose or D-Talose derivatives. Maintain pH 6.0–8.0.
- Isotopic Stability:
  - The C-D bonds at position 6 are non-exchangeable in aqueous media (unlike -OD groups). The label is stable under physiological pH and temperature.

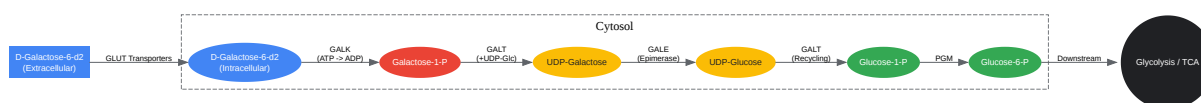
## Part 3: Mechanistic Insight & Applications

### The Leloir Pathway Tracking

The primary utility of **D-Galactose-6-d2** is tracing flux through the Leloir pathway. Unlike C1-labeled galactose (which loses the label during specific oxidative steps) or uniformly labeled sugars (which scramble signals), the C6-d2 label is robustly retained until the triose phosphate isomerase stage of glycolysis or entry into the Pentose Phosphate Pathway.

### Diagram: Galactose Metabolism (Leloir Pathway)

The following diagram visualizes the metabolic fate of the substrate.<sup>[3][4][5][6]</sup>



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Caption: The Leloir Pathway. **D-Galactose-6-d2** enters the cell and is phosphorylated by Galactokinase (GALK), then uridylylated by GALT. The C6-d2 label remains intact through conversion to Glucose-6-P.

## Part 4: Experimental Protocols

## Preparation of Sterile Stock Solution (1 M)

Goal: Create a precise, sterile stock for cell culture spiking without inducing degradation.

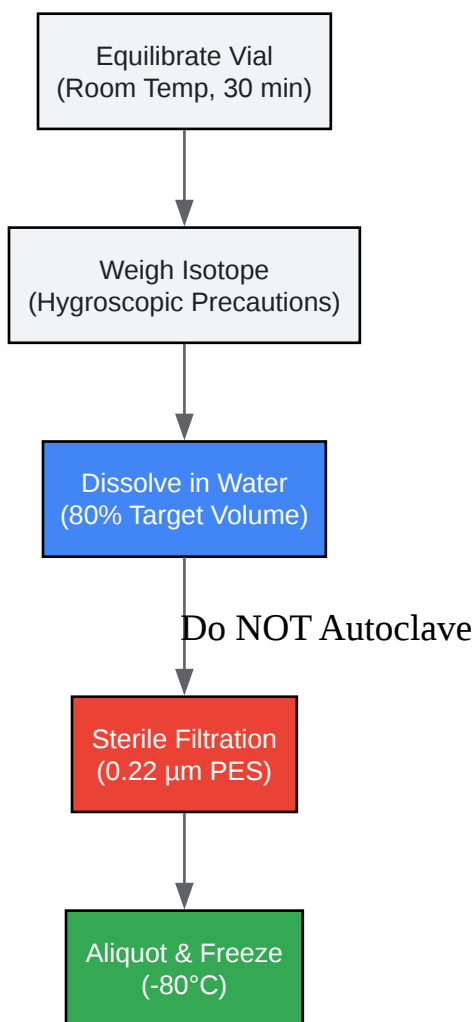
Reagents:

- **D-Galactose-6-d2** (Solid)[2]
- Milli-Q Water (18.2 MΩ)
- 0.22 μm PES (Polyethersulfone) Syringe Filter

Workflow:

- **Equilibration:** Remove the isotope vial from the freezer and allow it to reach room temperature (approx. 30 mins) before opening.
  - Reasoning: Opening a cold vial condenses atmospheric moisture onto the hygroscopic powder, altering the weight and potentially hydrolyzing the sugar over time.
- **Gravimetry:** Weigh 1.82 g of **D-Galactose-6-d2**.
- **Dissolution:** Add water to approximately 80% of final volume (e.g., 8 mL). Vortex gently until fully dissolved.
  - Note: Endothermic reaction; the solution may cool slightly.
- **Volume Adjustment:** Adjust final volume to 10 mL with water.
- **Sterilization:** Pass the solution through a 0.22 μm PES filter into a sterile cryovial.
  - Warning: Do not autoclave. Autoclaving at 121°C causes caramelization and isomerization (HMF formation), changing the metabolic profile.
- **Storage:** Aliquot into single-use volumes (e.g., 500 μL) and store at -20°C or -80°C.

### Diagram: Stock Preparation Logic



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Caption: Workflow for preparing **D-Galactose-6-d2** stocks. Filtration is critical to avoid thermal degradation associated with autoclaving.

## Quality Control: Isotopic Enrichment Verification

Before critical flux experiments, verify the material has not degraded or exchanged.

- Method: LC-MS/MS (Negative Mode).
- Transition: Monitor the  $[M-H]^-$  ion.
  - Unlabeled Galactose:  $m/z$  179.

- Galactose-6-d2: m/z 181.
- Criteria: The ratio of m/z 181 to 179 should be >98% (or per manufacturer CoA). Significant presence of m/z 179 indicates contamination or labeling error.

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## Sources

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- To cite this document: BenchChem. [Technical Guide: D-Galactose-6-d2 – Physicochemical Profile, Stability, and Application Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1161185/docs#technical-guide-d-galactose-6-d2-physicochemical-profile-stability-and-application-protocols>]

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